

Application Notes: Promethazine-d4 in Forensic Toxicology Screening

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Compound of Interest

Compound Name: Promethazine-d4

Cat. No.: B602524

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Introduction

Promethazine is a first-generation antihistamine with sedative and antiemetic properties, belonging to the phenothiazine class of drugs. Due to its potential for abuse and its presence in postmortem toxicology cases, accurate and reliable screening methods are crucial in forensic laboratories. The use of a deuterated internal standard, such as **Promethazine-d4**, is the gold standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The stable isotope-labeled internal standard co-elutes with the target analyte and experiences similar ionization effects, correcting for variations in sample preparation and instrument response, thereby ensuring high accuracy and precision.

These application notes provide a comprehensive overview and detailed protocols for the use of **Promethazine-d4** as an internal standard in the forensic toxicology screening of promethazine in biological matrices.

Experimental Protocols

A detailed methodology for the analysis of promethazine using **Promethazine-d4** as an internal standard is provided below. This protocol is adapted from established methods for the analysis of promethazine in biological samples.

1. Sample Preparation: Protein Precipitation for Whole Blood

This protocol outlines a protein precipitation method for the extraction of promethazine from whole blood samples.

- Reagents and Materials:
 - **Promethazine-d4** internal standard solution (100 ng/mL in methanol)
 - Acetonitrile (LC-MS grade)
 - Methanol (LC-MS grade)
 - Zinc Sulfate
 - Microcentrifuge tubes (1.5 mL)
 - Vortex mixer
 - Centrifuge
- Procedure:
 - Pipette 200 µL of whole blood into a 1.5 mL microcentrifuge tube.
 - Add 20 µL of the 100 ng/mL **Promethazine-d4** internal standard solution to the blood sample.
 - Add 400 µL of a solution of acetonitrile and zinc sulfate.
 - Vortex the mixture for 30 seconds to ensure thorough mixing and protein precipitation.
 - Centrifuge the sample at 10,000 x g for 10 minutes.
 - Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

This section details the instrumental parameters for the chromatographic separation and mass spectrometric detection of promethazine and **Promethazine-d4**.

- Instrumentation:
 - A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions:
 - Column: A C18 analytical column (e.g., 100 mm x 2.1 mm, 3.5 μ m particle size).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Flow Rate: 0.4 mL/min.
 - Gradient:
 - 0-1 min: 20% B
 - 1-5 min: 20% to 80% B
 - 5-6 min: 80% B
 - 6-6.1 min: 80% to 20% B
 - 6.1-8 min: 20% B
 - Injection Volume: 10 μ L.
 - Column Temperature: 40 °C.
- Mass Spectrometric Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions:
 - The specific MRM transitions for promethazine and **Promethazine-d4** should be optimized on the instrument used. The precursor ion for promethazine will be [M+H]⁺ at

m/z 285.2, and for **Promethazine-d4**, it will be at m/z 289.2. Product ions are selected based on fragmentation patterns. For example, a common product ion for promethazine is m/z 86.2.

- Ion Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150 °C
 - Desolvation Temperature: 400 °C
 - Cone Gas Flow: 50 L/hr
 - Desolvation Gas Flow: 800 L/hr

Data Presentation

The following tables summarize the quantitative data for a validated LC-MS/MS method for the analysis of promethazine, which is representative of the performance expected when using a deuterated internal standard like **Promethazine-d4**.

Table 1: Method Validation Parameters for Promethazine Analysis

Parameter	Result
Linearity Range	0.1 - 50 µg/kg
Correlation Coefficient (r ²)	> 0.99
Limit of Detection (LOD)	0.05 µg/kg
Limit of Quantification (LOQ)	0.1 µg/kg

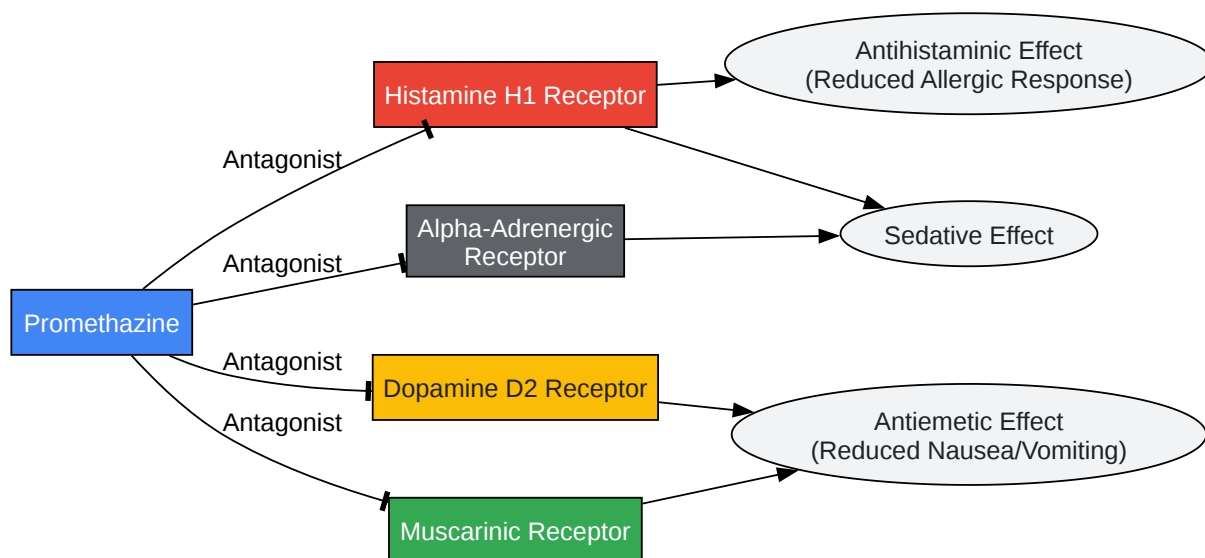
Table 2: Precision and Accuracy Data for Promethazine Quality Control Samples

Spiked Concentration (µg/kg)	Mean Measured Concentration (µg/kg)	Accuracy (%)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)
0.2	0.19	95.0	5.2	7.8
2.0	2.08	104.0	3.1	5.5
20.0	19.4	97.0	2.5	4.1

Visualizations

Promethazine's Primary Mechanism of Action

Promethazine exerts its effects by acting as an antagonist at several receptors. Its primary antihistaminic effect comes from blocking the H1 receptor. It also has antiemetic effects through its antagonism of dopamine D2 and muscarinic receptors in the chemoreceptor trigger zone of the brain. Its sedative properties are linked to its antihistaminic and alpha-adrenergic blocking activities.^{[1][2]}

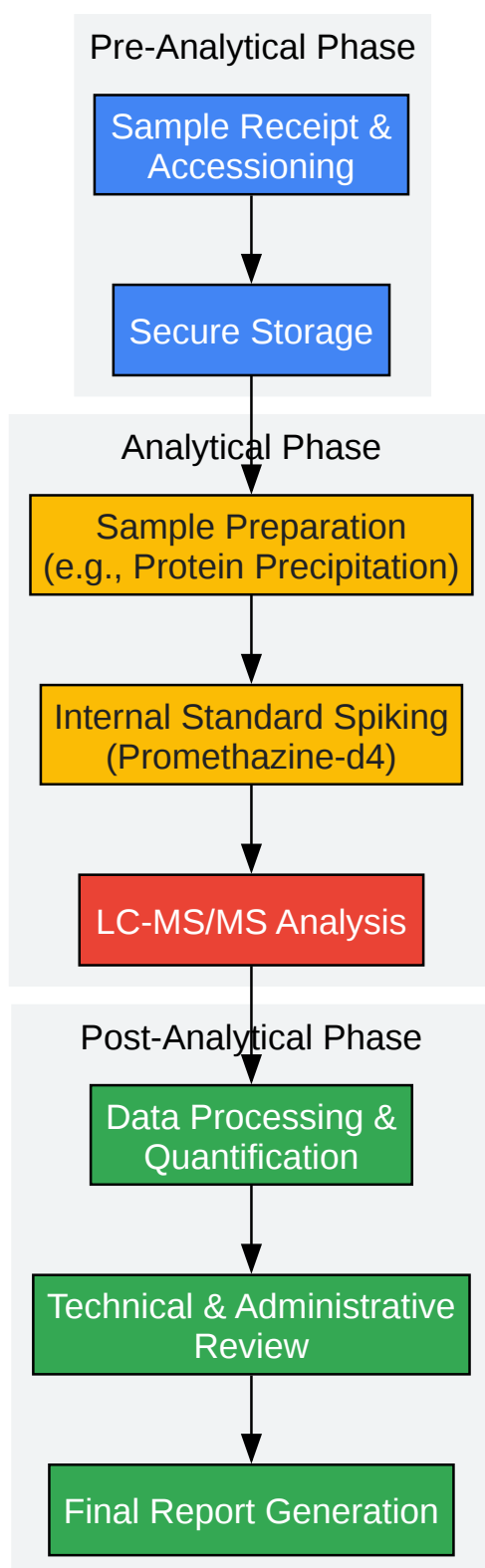


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Caption: Promethazine's antagonistic effects on various receptors.

Forensic Toxicology Screening Workflow

The following diagram illustrates a typical workflow for the screening of drugs, such as promethazine, in a forensic toxicology laboratory, from sample receipt to the final report.



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Caption: A typical forensic toxicology laboratory workflow.

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